

A Technical Guide to the Physical Properties of 1-(Benzylamino)propan-2-ol

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Compound of Interest

Compound Name: 1-(Benzylamino)propan-2-ol

Cat. No.: B1329705

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This technical guide provides an in-depth overview of the key physical properties of **1-(Benzylamino)propan-2-ol**, a compound of interest in various research and development applications. This document outlines its boiling point and density, supported by experimental protocols for their determination.

Core Physical Properties

1-(Benzylamino)propan-2-ol is a colorless to light yellow liquid. A summary of its key physical properties is presented below.

Data Presentation

The quantitative physical data for **1-(Benzylamino)propan-2-ol** are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Conditions	Source(s)
Boiling Point	292.2 °C	at 760 mmHg	[1]
142 °C	at 12 Torr	[2]	
Density	1.02 - 1.025 g/cm ³	at 25°C	[1][2]
Molecular Formula	C ₁₀ H ₁₅ NO	[1][3]	
Molecular Weight	165.23 g/mol	[2][3]	

Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the boiling point and density of liquid compounds such as **1-(Benzylamino)propan-2-ol**.

Determination of Boiling Point (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[4][5] The capillary method, often utilizing a Thiele tube, is a common and effective technique for this measurement.[2]

Apparatus:

- Thiele tube or oil bath
- High-boiling point liquid (e.g., paraffin oil)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Stand and clamp

Procedure:

- **Sample Preparation:** Fill the small test tube with 2-3 mL of **1-(Benzylamino)propan-2-ol**.
- **Capillary Insertion:** Place the capillary tube (sealed end up) into the test tube containing the sample.
- **Assembly:** Attach the test tube to the thermometer using a rubber band or thread. The bulb of the thermometer should be level with the sample.
- **Heating:** Immerse the assembly in the Thiele tube or oil bath, ensuring the heating liquid level is above the sample level but below the opening of the test tube.^[2]
- **Observation:** Gently heat the apparatus. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- **Boiling Point Identification:** Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, turn off the heat source.
- **Measurement:** Allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube.^[2] Record this temperature. For accuracy, it is advisable to repeat the measurement.

Determination of Density (Pycnometer or Graduated Cylinder Method)

Density is the mass of a substance per unit volume. For liquids, this can be accurately determined by measuring the mass of a known volume.^[1]

Apparatus:

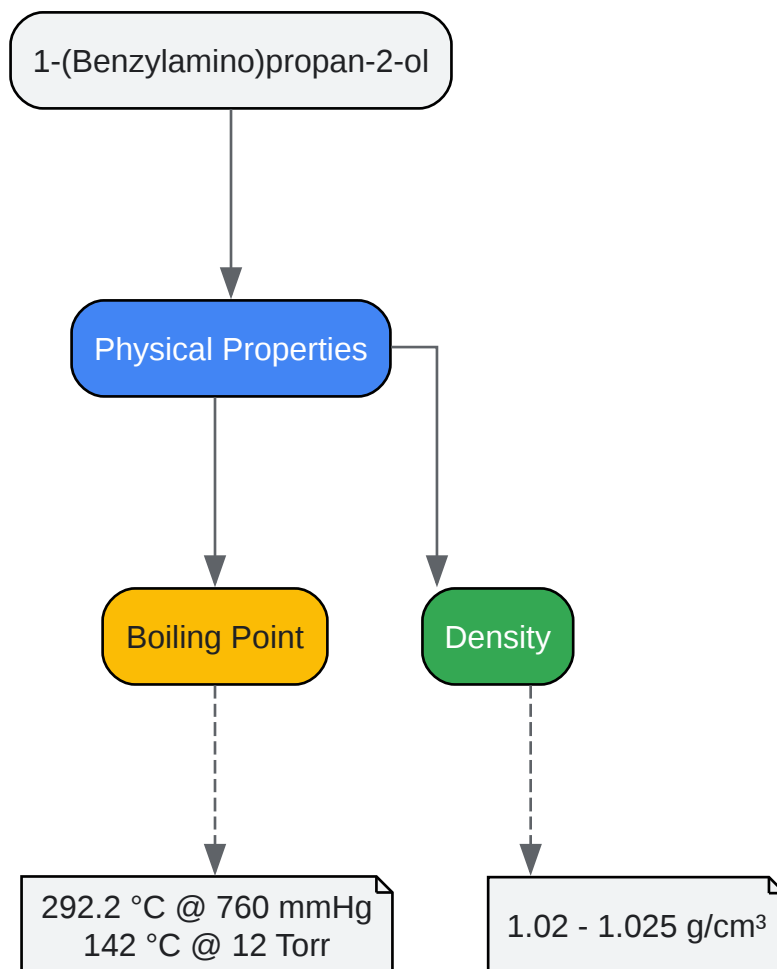
- Analytical balance (accurate to at least 0.001 g)
- Graduated cylinder (e.g., 10 mL or 25 mL) or a pycnometer (density bottle) for higher accuracy
- Thermometer to record the ambient temperature

Procedure:

- Measure Mass of Empty Container: Place the clean, dry graduated cylinder or pycnometer on the analytical balance and record its mass (m_1).[\[1\]](#)
- Add Liquid: Carefully add a specific volume of **1-(Benzylamino)propan-2-ol** to the graduated cylinder (e.g., 10 mL). If using a pycnometer, fill it completely. Record the exact volume (V).[\[1\]](#)
- Measure Mass of Filled Container: Place the container with the liquid back on the balance and record the total mass (m_2).
- Calculate Mass of Liquid: Subtract the mass of the empty container from the total mass to find the mass of the liquid ($m = m_2 - m_1$).
- Calculate Density: Use the formula $\rho = m/V$ to calculate the density.
- Repeatability: For reliable results, it is recommended to perform the measurement multiple times and calculate the average density.[\[1\]](#)

Logical Relationships

The following diagram illustrates the relationship between the chemical compound and its fundamental physical properties discussed in this guide.



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Caption: Relationship between **1-(Benzylamino)propan-2-ol** and its physical properties.

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